

Essential Safety and Operational Guide for Handling 1,4-Dichlorocyclohexane

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Compound of Interest

Compound Name: 1,4-Dichlorocyclohexane

Cat. No.: B099034

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This document provides immediate safety and logistical information for the handling of **1,4-Dichlorocyclohexane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physicochemical and Hazard Data

A summary of the key quantitative data for **1,4-Dichlorocyclohexane** is presented below. This information is crucial for understanding its physical and hazardous properties.

Property	Value
Molecular Formula	C6H10Cl2
Molecular Weight	153.05 g/mol
Appearance	Colorless to white crystalline solid
Odor	Mothball-like
GHS Hazard Statements	H315: Causes skin irritation
H317: May cause an allergic skin reaction	
H319: Causes serious eye irritation	

Operational Plan for Safe Handling

Proper handling of **1,4-Dichlorocyclohexane** is critical to minimize exposure and ensure a safe laboratory environment. The following step-by-step procedures should be strictly followed.

1. Engineering Controls:

- Always handle **1,4-Dichlorocyclohexane** in a well-ventilated area.[\[1\]](#)
- A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.[\[2\]](#)

2. Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.[\[1\]](#)[\[3\]](#) Nitrile gloves are a suitable option for disposable use; however, thicker, unlined chemical-resistant gloves made of neoprene or butyl rubber offer more robust protection.[\[4\]](#)
- Eye Protection: Chemical safety goggles are mandatory to protect against splashes.[\[1\]](#) A face shield may be required when handling larger quantities or when there is a significant risk of splashing.[\[4\]](#)
- Lab Coat: A lab coat or chemical-resistant apron should be worn to protect the skin and personal clothing.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: If handling outside of a fume hood or if there is a risk of generating dust or aerosols, a half-face cartridge respirator with organic vapor cartridges should be used.[\[4\]](#)

3. Handling Procedure:

- Before handling, wash hands thoroughly.
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[3\]](#)[\[5\]](#)

- Keep the container tightly closed when not in use.[2][5]
- Do not eat, drink, or smoke in the work area.[1][5]
- After handling, wash hands and face thoroughly.[2]

Emergency and First Aid Procedures

In the event of an exposure or spill, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the exposed individual to fresh air.[3][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if discomfort or irritation persists.[3][5]
Skin Contact	Immediately remove all contaminated clothing. [3][6] Wash the affected area with soap and plenty of water for at least 15-20 minutes.[5] Seek medical attention if skin irritation or a rash occurs.[2]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [7] Remove contact lenses if present and easy to do so.[5] Seek immediate medical attention. [8]
Ingestion	Rinse the mouth thoroughly with water.[5] Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person.[3] Call a poison control center or doctor immediately for treatment advice.[3][9]

Spill Response: In case of a spill, evacuate the area and remove all ignition sources.[1][3]

Collect the spilled material using non-sparking tools and place it in a sealed, labeled container

for disposal as hazardous waste.[1][3] Ventilate and wash the spill area after the cleanup is complete.[1]

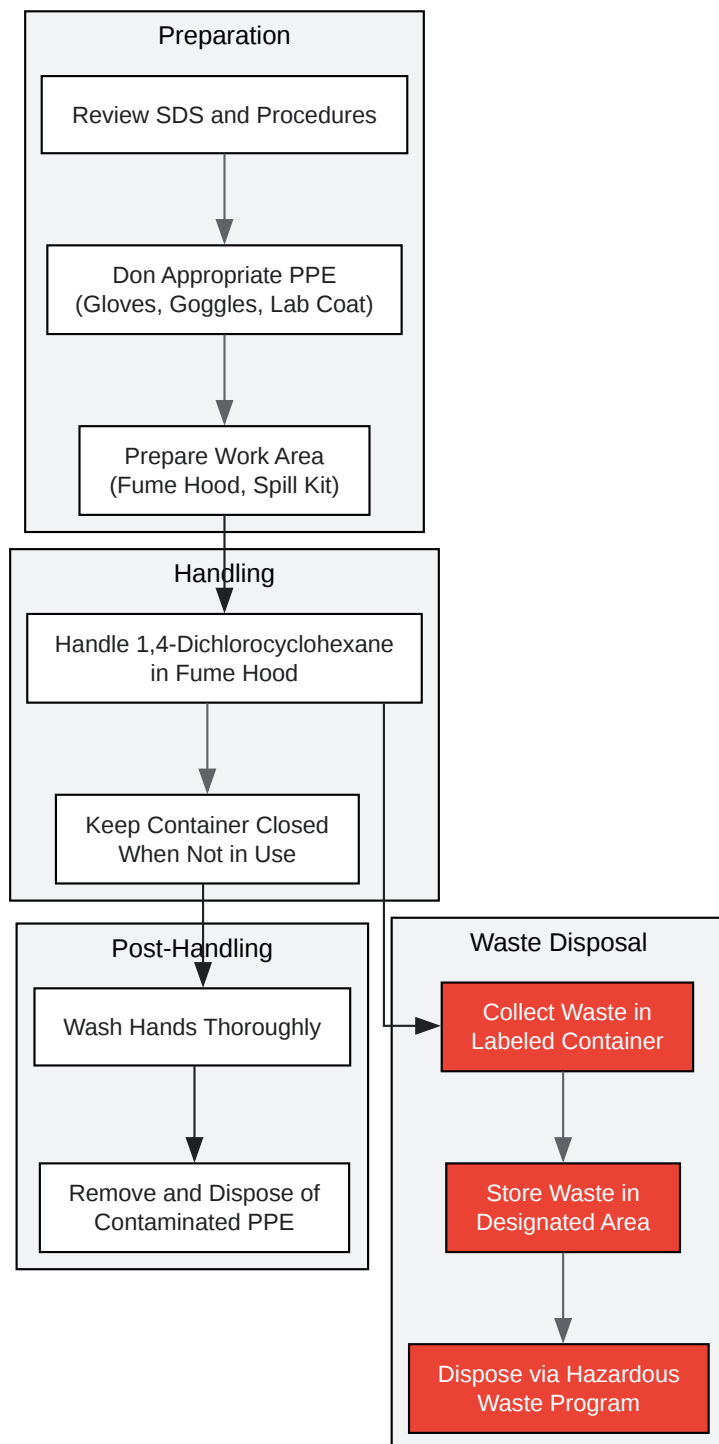
Disposal Plan

All waste containing **1,4-Dichlorocyclohexane** must be treated as hazardous waste.

- **Waste Collection:** Collect all **1,4-Dichlorocyclohexane** waste, including contaminated materials like gloves and paper towels, in a dedicated, clearly labeled, and sealed container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[3]
- **Disposal:** Dispose of the hazardous waste through your institution's designated hazardous waste disposal program, following all local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,4-Dichlorocyclohexane**.



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Safe handling and disposal workflow for **1,4-Dichlorocyclohexane**.

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